

Standard Operating Procedure for DCN-83

Handling: Application Notes and Protocols

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Compound of Interest

Compound Name: DCN-83

Cat. No.: B15561829

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Introduction

DCN-83 is a potent anti-leishmanial compound belonging to the thieno[2,3-b]pyridine class of molecules.^{[1][2]} It has demonstrated significant efficacy against the amastigote form of Leishmania, the clinically relevant stage of the parasite within the mammalian host, exhibiting a half-maximal inhibitory concentration (IC₅₀) of 0.71 µM.^[1] This document provides a comprehensive guide for the safe handling, storage, and experimental use of **DCN-83** in a research setting. The protocols outlined below are intended to ensure personnel safety and the generation of reliable and reproducible data.

Chemical Properties of **DCN-83**:

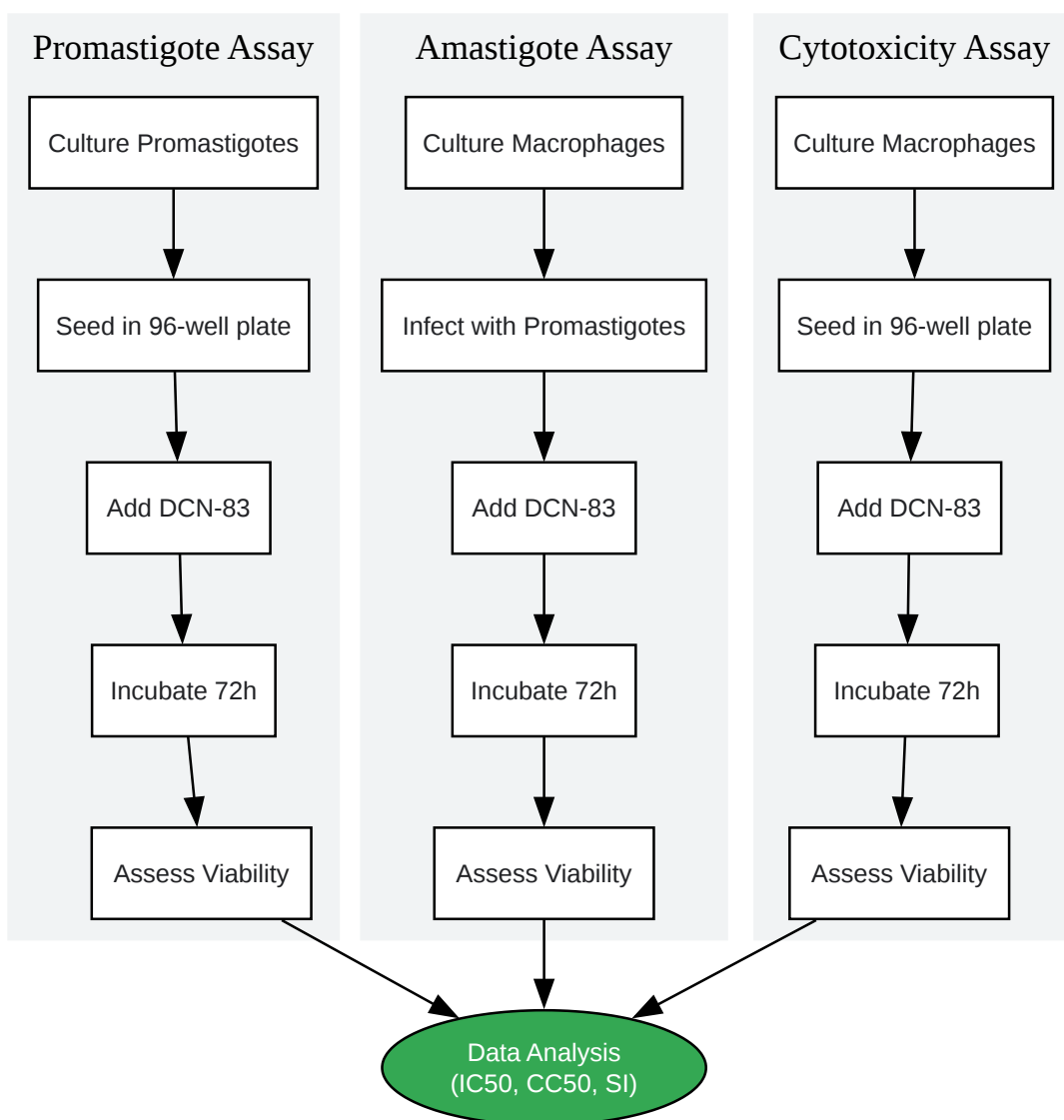
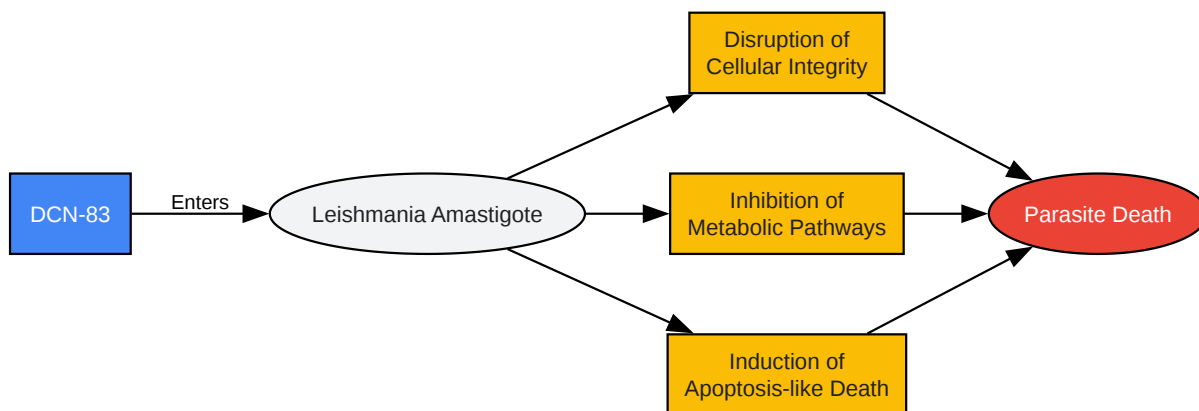
Property	Value
Molecular Formula	C ₂₀ H ₁₈ BrN ₃ S
Molecular Weight	412.35 g/mol
Purity	>98%
Appearance	Solid
SMILES Code	<chem>N#CC1=C(N=CC2=CNC3=C2C=C(Br)C=C3)SC4=CCCCCCC4</chem>

Postulated Mechanism of Action

While the precise molecular target of **DCN-83** is yet to be fully elucidated, its anti-leishmanial activity is likely exerted through one or more mechanisms common to other compounds in its class and other anti-parasitic agents.^{[3][4]} Based on available data for similar compounds, the following mechanisms are proposed:

- **Disruption of Parasite Cellular Integrity:** Thiophene derivatives have been shown to induce morphological alterations to the parasite's cell surface, leading to a loss of cellular integrity and subsequent cell death.
- **Induction of Apoptosis-like Cell Death:** **DCN-83** may trigger programmed cell death pathways within the *Leishmania* parasite. This can involve mitochondrial dysfunction, an increase in reactive oxygen species (ROS) production, and DNA fragmentation.
- **Inhibition of Key Metabolic Pathways:** Many anti-leishmanial drugs target metabolic pathways that are essential for the parasite but absent or significantly different in the mammalian host. **DCN-83** may inhibit enzymes involved in vital processes such as glycolysis, fatty acid synthesis, or nucleotide metabolism.

The following diagram illustrates a hypothetical signaling pathway for the anti-leishmanial action of **DCN-83**, integrating the postulated mechanisms.



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References

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